

# A Technical Guide to Sourcing and Application of 2-Amino-4-bromobenzaldehyde

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## Compound of Interest

Compound Name: 2-Amino-4-bromobenzaldehyde

Cat. No.: B1289445

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This guide provides an in-depth overview of **2-Amino-4-bromobenzaldehyde** (CAS No. 59278-65-8), a key building block in synthetic organic chemistry. It details commercial sourcing, presents a standard experimental protocol for its use in heterocycle synthesis, and outlines a best-practice workflow for chemical procurement and quality control.

## Commercial Sourcing and Availability

**2-Amino-4-bromobenzaldehyde** is a commercially available reagent used in the synthesis of various molecular scaffolds, particularly in the development of pharmaceutical compounds.<sup>[1]</sup> Numerous chemical suppliers offer this compound in various purities and quantities. The table below summarizes offerings from several vendors. Note that pricing and availability are subject to change and may require an institutional account to view.

| Supplier         | Product/Catalog No. | Purity  | Available Quantities                    |
|------------------|---------------------|---------|---|
| BLD Pharm        | 59278-65-8          | >95%    | <a href="#">Inquire for details</a> [2] |
| Synblock         | MFCD08458822        | >98%    | <a href="#">Inquire for details</a> [3] |
| Alchem Pharmtech | 59278-65-8          | Inquire | <a href="#">Inquire for details</a> [4] |
| NanoAxis LLC     | 59278-65-8          | 95%     | 1g[5]                                   |
| Fluorochem       | MFCD08458822        | Inquire | 1mg, 10g, 25g[6]                        |

## Experimental Protocol: Synthesis of Quinazoline Derivatives

A primary application of **2-Amino-4-bromobenzaldehyde** is in the synthesis of quinazolines, a class of heterocyclic compounds with a broad range of biological activities. The following is a representative protocol for a metal-catalyzed, one-pot tandem reaction to produce functionalized quinazolines.

Reaction Scheme: **2-Amino-4-bromobenzaldehyde** reacts with an amidine in the presence of a copper catalyst to yield a 7-bromo-quinazoline derivative.

### Materials and Equipment:

- **2-Amino-4-bromobenzaldehyde**
- Substituted amidine hydrochloride
- Copper(I) iodide (CuI)
- Potassium carbonate ( $K_2CO_3$ )
- Dimethylformamide (DMF)
- Round-bottom flask with reflux condenser
- Magnetic stirrer with heating plate

- Standard laboratory glassware for workup and purification
- Thin Layer Chromatography (TLC) apparatus
- Silica gel for column chromatography

#### Detailed Methodology:

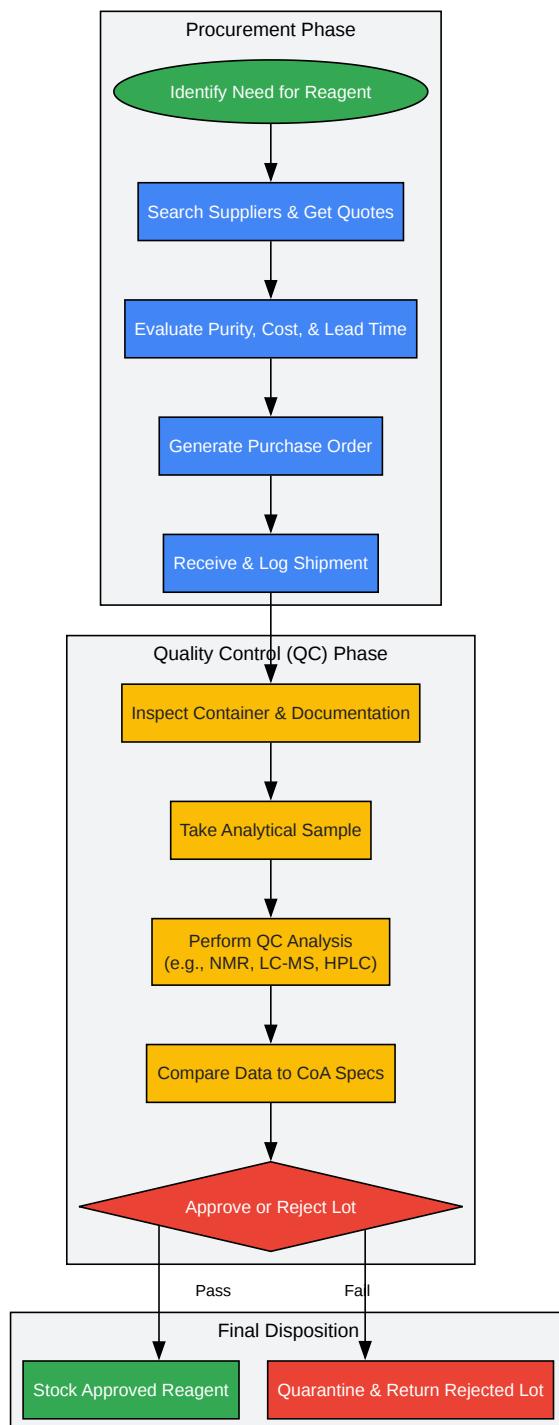
- Reaction Setup: To a round-bottom flask, add **2-Amino-4-bromobenzaldehyde** (1.0 mmol), the desired amidine hydrochloride (1.2 mmol), Copper(I) iodide (10 mol%), and potassium carbonate (2.5 mmol).
- Solvent Addition: Add anhydrous Dimethylformamide (DMF, 5 mL) to the flask.
- Reaction Conditions: Stir the mixture at 120 °C under an inert atmosphere (e.g., Nitrogen or Argon) for 8-12 hours.
- Monitoring: Monitor the reaction's progress by Thin Layer Chromatography (TLC) until the starting material is consumed.<sup>[7]</sup>
- Workup: After completion, cool the reaction mixture to room temperature. Pour the mixture into water (50 mL) and extract with ethyl acetate (3 x 25 mL).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), and concentrate under reduced pressure. Purify the crude residue by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexane) to yield the pure quinazoline product.<sup>[7]</sup>
- Characterization: Confirm the structure of the final product using spectroscopic methods such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry.

## Visualization of Key Workflows

Effective research relies on robust and repeatable logistical and experimental processes. The following diagrams visualize critical workflows relevant to utilizing chemical reagents like **2-Amino-4-bromobenzaldehyde**.

# Workflow for Reagent Procurement and Quality Control

This workflow outlines the systematic process from identifying the need for a chemical to its final approval for use in experiments, ensuring reliability and safety.[8][9]

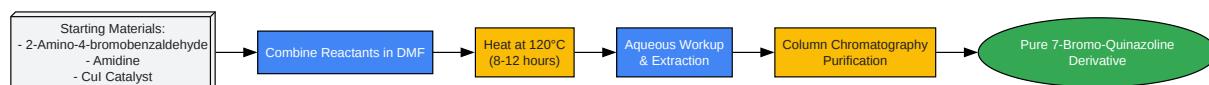


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Caption: Procurement and Quality Control workflow for chemical reagents.

## Synthetic Pathway for Quinazoline Formation

This diagram illustrates the logical steps in the synthesis of a quinazoline derivative from **2-Amino-4-bromobenzaldehyde**, as described in the protocol above.



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Caption: Logical workflow for the synthesis of a quinazoline derivative.

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## References

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